

A Comprehensive Technical Guide to the Safe Handling of DL-Tryptophan-d3

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **DL-Tryptophan-d3**, a deuterated form of the amino acid tryptophan utilized in various research applications. The information presented is collated from available safety data sheets and chemical information resources to ensure a comprehensive understanding of its properties and associated handling procedures.

Chemical and Physical Properties

DL-Tryptophan-d3 is a stable, isotopically labeled compound. Its fundamental properties are summarized in the table below.



Property	Value	Reference
Synonyms	Tryptophan-d3; Tryptophane- d3	[1]
Molecular Formula	C11H9D3N2O2	[1]
Molecular Weight	207.24 g/mol	[1]
CAS Number	133519-78-5	[1]
Appearance	White to off-white crystalline powder	Loba Chemie Product Information
Solubility	Partially soluble in water	Loba Chemie Product Information
Storage Temperature	-20°C	[1]
Shelf Life	3 years (under specified storage)	[1]

Hazard Identification and Classification

According to the available Safety Data Sheets (SDS), **DL-Tryptophan-d3** is not classified as a hazardous substance or mixture under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] However, as with any chemical substance, it should be handled with care, and appropriate safety precautions should be observed. The toxicological properties of this specific deuterated compound have not been fully investigated. [2][3] Therefore, it is prudent to handle it as a potentially hazardous substance.

First-Aid Measures

In the event of exposure, the following first-aid measures should be taken.



Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[3][4]
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Seek medical attention if irritation develops.[3]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.[3][4]
Ingestion	Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek medical attention.[3]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **DL-Tryptophan-d3** and ensure the safety of laboratory personnel.

Handling

- Ventilation: Use only in areas with appropriate exhaust ventilation.
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin and eye contact.[2]
- Hygiene: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and immediately after handling the product.[2]



 Dust Formation: Avoid the formation of dust and aerosols.[1][2] Minimize dust generation and accumulation.[2][3]

Storage

- Container: Keep the container tightly sealed in a cool, well-ventilated area.[1][2][4]
- Temperature: Store at -20°C for long-term stability.[1]
- Incompatible Materials: Keep away from strong oxidizing agents.[2][5]
- Environmental Conditions: Protect from direct sunlight and sources of ignition.[1][4]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **DL-Tryptophan-d3**.

PPE Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2][3] Chemical protection gloves tested according to EN 374 are suitable.[5]
Respiratory Protection	Under normal use conditions where dust formation is avoided, no protective equipment is needed.[2] If dust is generated, a particle filter respirator is recommended.[2][5]

Stability and Reactivity

Reactivity: No hazardous reactions are known under normal processing.[2]



- Chemical Stability: The product is stable under normal conditions.
- Conditions to Avoid: Avoid dust formation, exposure to direct sunlight, and incompatible products.[2][5]
- Incompatible Materials: Strong oxidizing agents.[2][5]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂) may be formed.[2]

Toxicological Information

The toxicological properties of **DL-Tryptophan-d3** have not been fully investigated.[2][3] Most available data pertains to the non-deuterated form, L-Tryptophan. For L-Tryptophan, chronic exposure may cause reproductive and fetal effects, and laboratory experiments have shown mutagenic effects.[3] Animal studies have reported the development of tumors.[3] Given the lack of specific data for the deuterated form, it is recommended to handle it with the same level of caution as its non-deuterated counterpart.

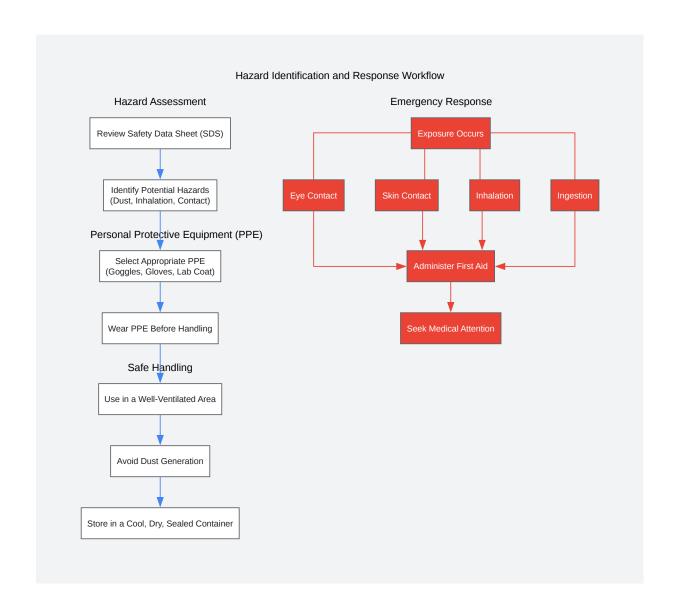
Experimental Protocols

No specific experimental protocols for the safety assessment of **DL-Tryptophan-d3** were found in the searched literature. Standard toxicological assays would be required to determine specific data such as LD50 and LC50 values.

Visualizations

The following diagrams illustrate key logical workflows for the safe handling and emergency response related to **DL-Tryptophan-d3**.

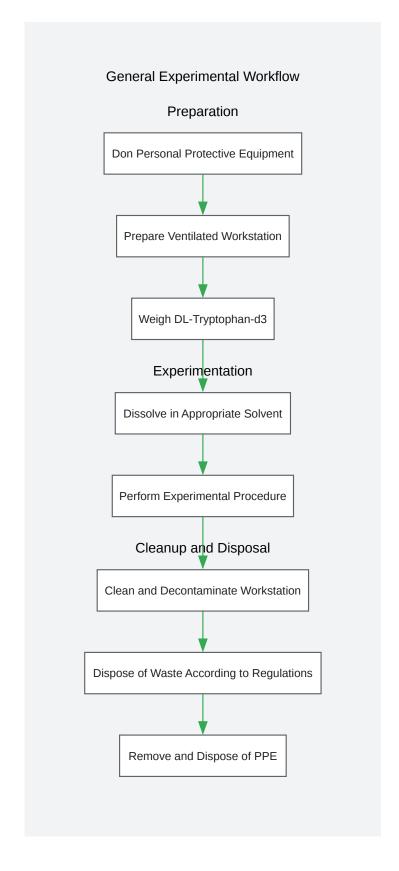




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Caption: Hazard Identification and Response Workflow for **DL-Tryptophan-d3**.





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Caption: General Experimental Workflow for Handling **DL-Tryptophan-d3**.



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